

Disperse Yellow 49 chemical structure and properties

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Compound of Interest		
Compound Name:	Disperse Yellow 49	
Cat. No.:	B1656943	Get Quote

An In-depth Technical Guide to Disperse Yellow 49

Disperse Yellow 49 is a synthetic organic compound classified as a methine dye.[1] It is primarily utilized as a disperse dye in the textile industry for imparting a bright, greenish-yellow hue to synthetic fibers.[1][2] Its low water solubility makes it suitable for the dyeing of hydrophobic fibers such as polyester, nylon, diacetate, and triacetate.[2][3] This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **Disperse Yellow 49**, intended for researchers, scientists, and professionals in drug development and related fields.

Chemical Structure and Identification

Disperse Yellow 49 is chemically known as 2-[4-(dicyanomethyl)-N-ethyl-3-methylanilino]ethyl N-phenylcarbamate.[2] Its structure features a central N-alkylaniline core, substituted with a dicyanomethyl group and an ethyl N-phenylcarbamate side chain.

Table 1: Chemical Identifiers for **Disperse Yellow 49**



Identifier	Value
CAS Number	54824-37-2[1]
Molecular Formula	C21H22N4O2[1]
Molecular Weight	362.43 g/mol [1]
IUPAC Name	2-[4-(dicyanomethyl)-N-ethyl-3- methylanilino]ethyl N-phenylcarbamate[2]
Synonyms	C.I. Disperse Yellow 49, Artisil Brilliant Yellow 6GFL, Foron Brilliant Yellow SE 6GFL[2][3]

Physicochemical Properties

Disperse Yellow 49 exists as a yellow to light brown powder at room temperature.[1][4] It exhibits poor solubility in water but is soluble in various organic solvents, including acetone and ethanol, and slightly soluble in dimethyl sulfoxide (DMSO) and methanol.[4][5]

Table 2: Physical and Chemical Properties of Disperse Yellow 49

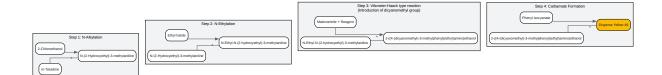
Property	Value
Appearance	Yellow to Light Brown Powder[1][4]
Boiling Point	531.9 ± 50.0 °C at 760 mmHg (Predicted)[2]
Flash Point	275.5 ± 30.1 °C (Predicted)[2]
Density	1.2 ± 0.1 g/cm ³ (Predicted)[2]
Solubility	Soluble in acetone and ethanol; Slightly soluble in DMSO and methanol[4][5]
Chemical Stability	Decomposes under high temperature and alkaline conditions[1]
Ion Sensitivity	Color may be affected by the presence of copper and iron ions[1]



Synthesis of Disperse Yellow 49

The synthesis of **Disperse Yellow 49** is achieved through multi-step organic reactions. While specific industrial synthesis protocols are proprietary, a plausible synthetic pathway can be deduced from its chemical structure. The process likely involves the formation of an N-alkylaniline intermediate, followed by the introduction of the dicyanomethyl group, and finally, the formation of the carbamate linkage.

A potential synthetic route is outlined below:



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Deduced Synthetic Pathway for **Disperse Yellow 49**.

Experimental ProtocolsDyeing of Polyester Fabric (Carrier Method)

This protocol describes a laboratory-scale procedure for dyeing polyester fabric with **Disperse Yellow 49** using a carrier.

Preparation of the Dyebath:



- Prepare a stock solution of **Disperse Yellow 49** by pasting a known amount of the dye
 with a dispersing agent and then diluting with deionized water.
- The dyebath is prepared to a specific liquor ratio (e.g., 1:40) and contains the dye dispersion, a carrier (e.g., methylnaphthalene), and an acid to maintain a pH of approximately 3-5.[1]

Dyeing Procedure:

- Introduce a pre-wetted polyester fabric sample into the dyebath at room temperature.
- Gradually raise the temperature of the dyebath to 100 °C over 30-45 minutes.
- Maintain the temperature at 100 °C for 60-90 minutes with continuous agitation.[1]
- After dyeing, cool the dyebath and remove the fabric sample.

Aftertreatment:

- Rinse the dyed fabric thoroughly with cold water.
- Perform a reduction clearing treatment with a solution of sodium hydrosulfite and sodium hydroxide to remove unfixed surface dye.
- Wash the fabric with a non-ionic detergent and then rinse with water.
- Finally, dry the dyed fabric.

Analysis by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

This method is suitable for the identification and quantification of **Disperse Yellow 49** in textile samples.

- Sample Preparation:[6]
 - Weigh 1 gram of the textile sample and cut it into small pieces.



- Extract the dye using 20 mL of methanol in an ultrasonic bath at 50 °C for 30 minutes.
- Centrifuge the extract at 10,000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 μm PTFE filter.
- Evaporate the filtrate to dryness and reconstitute the residue in a known volume of a water/methanol mixture (e.g., 95:5 v/v).[6]
- Instrumentation and Conditions:[6][7]
 - HPLC System: A high-performance liquid chromatograph.
 - Column: A reverse-phase column, such as a ZORBAX XDB-C8 (50 mm × 2.1 mm, 1.8 μm)
 or a Phenomenex Kinetex C18 (100 x 2.1 mm, 1.7 μm).[6][7]
 - Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 5 mM ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).[7]
 - Mass Spectrometer: A triple quadrupole or time-of-flight mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive ion mode is typically used.
 - Data Acquisition: Multiple Reaction Monitoring (MRM) for quantification or full scan for identification.

Table 3: Example HPLC Gradient Elution Program

Time (min)	% Mobile Phase A (5 mM Ammonium Acetate in Water)	% Mobile Phase B (Acetonitrile)
0	60	40
6	40	60



This is an exemplary gradient and may require optimization based on the specific instrument and column used.

Applications

The primary application of **Disperse Yellow 49** is in the dyeing of polyester fibers, where it exhibits good fastness properties, particularly lightfastness.[2] It is suitable for both hot melt dyeing (at optimal temperatures of 195-200 °C) and carrier dyeing methods (at 100 °C).[1][8] It can also be used for the direct printing of polyester, nylon, and acetate fabrics.[8] When dyeing polyester-cotton blends, it does not stain the cotton component.[2] Beyond textiles, it has found use in coloring inks, paints, plastics, and rubber.[5] Some research also indicates its use as a model compound for studying the properties of azo dyes and their environmental interactions.
[2] Furthermore, it has been investigated for potential applications in the development of new materials like polymers and nanomaterials.[2]

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